

Essential Safety and Operational Guide for Handling SKF83822 Hydrobromide

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Compound of Interest

Compound Name: SKF83822 hydrobromide

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, immediate safety and logistical information for **SKF83822 hydrobromide**, a selective dopamine D1-like receptor agonist. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **SKF83822 hydrobromide**, a comprehensive approach to personal protection is necessary to minimize exposure and mitigate potential hazards. The following table summarizes the required personal protective equipment.



Protection Type	Specific Equipment	Standard/Specificati on	Purpose
Eye Protection	Safety glasses with side-shields or goggles	NIOSH (US) or EN 166 (EU) approved	To prevent eye contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect prior to use	To avoid skin contact. Use proper glove removal technique.
Respiratory Protection	Full-face particle respirator or full-face supplied-air respirator	N99 (US) or P2 (EN 143)	Required when risk assessment shows air-purifying respirators are appropriate, or as the sole means of protection.
Body Protection	Laboratory coat	Standard lab attire	To protect skin and personal clothing from contamination.

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **SKF83822 hydrobromide** and to prevent accidental exposure.

Handling:

- · Avoid contact with skin, eyes, and clothing.
- · Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling.

Storage:



- Keep container tightly closed in a dry and well-ventilated place.
- Recommended long-term storage temperature is -20°C.
- Short-term storage can be at 2-8°C.

Disposal Plan

Proper disposal of **SKF83822 hydrobromide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Solid Waste: Collect unused SKF83822 hydrobromide powder and materials grossly contaminated with the solid (e.g., weighing papers, contaminated gloves) in a designated, clearly labeled hazardous waste container.[1]
- Liquid Waste: Collect solutions of **SKF83822 hydrobromide** in a designated, clearly labeled hazardous waste container for halogenated organic waste.[1]
- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with SKF83822
 hydrobromide must be disposed of in a designated sharps container for hazardous chemical waste.[1]

Decontamination:

- Decontaminate surfaces and non-disposable equipment that have come into contact with the compound using a suitable solvent (e.g., ethanol or isopropanol), followed by a soap and water wash.[1]
- Collect all decontamination materials (e.g., wipes) as hazardous waste.[1]

Final Disposal:

 Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations.[1]



Experimental Protocols and Signaling Pathway

SKF83822 hydrobromide is a high-affinity, selective dopamine D1-like receptor agonist.[2][3] It stimulates adenylyl cyclase but not phosphoinositide hydrolysis.[2][3]

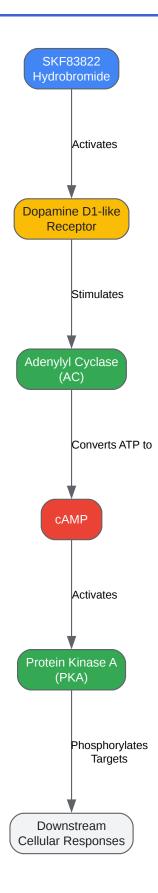
Kev Experimental Data

Parameter	Value	Receptor
Ki	3.2 nM	D1
3.1 nM	D5	
186 nM	D2	_
66 nM	D3	_
335 nM	D4	_
EC50	65 nM	Adenylyl Cyclase Stimulation

Signaling Pathway

SKF83822 selectively activates the D1-like dopamine receptor, leading to the stimulation of adenylyl cyclase and subsequent downstream signaling cascades.





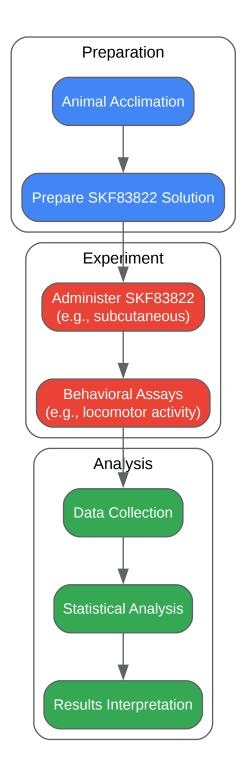
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SKF83822 hydrobromide signaling pathway.



Experimental Workflow for In Vivo Studies

The following diagram outlines a general workflow for conducting in vivo experiments using **SKF83822 hydrobromide**, based on protocols described in the literature.



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General workflow for in vivo experiments.

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